

CAS number and molecular weight of Styrene-(ring-13C6).

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Compound of Interest

Compound Name: Styrene-(ring-13C6)

Cat. No.: B3334048

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In-Depth Technical Guide: Styrene-(ring-13C6)

This technical guide provides essential information regarding the isotopically labeled compound, **Styrene-(ring-13C6)**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Compound Data

Styrene-(ring-13C6) is a stable isotope-labeled version of Styrene, where the six carbon atoms in the phenyl ring are replaced with Carbon-13 (^{13}C) isotopes. This labeling is instrumental in various analytical applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification.

The key quantitative data for **Styrene-(ring-13C6)** is summarized in the table below for straightforward reference and comparison.

Parameter	Value	Source
CAS Number	287399-41-1	[1][2]
	264146-43-2	[3]
Molecular Weight	110.11 g/mol	[1][2]
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_8$	[2]
Synonyms	Styrene-(phenyl- $^{13}\text{C}_6$), ethenyl(1,2,3,4,5,6- $^{13}\text{C}_6$)cyclohexatriene	[1][2][3]

Note on CAS Numbers: It is important to note that different suppliers may list different CAS numbers for this compound. Researchers should verify the specific CAS number with their supplier.

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References

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- 2. Styrene-(ring- $^{13}\text{C}_6$) | C₈H₈ | CID 11469050 - PubChem [pubchem.ncbi.nlm.nih.gov]
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